

4-Methylthiophen-2-amine Hydrochloride: Technical Profile & Application Guide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Methylthiophen-2-amine hydrochloride
CAS No.:	930299-88-0
Cat. No.:	B1439982

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Executive Summary & Chemical Profile

4-Methylthiophen-2-amine hydrochloride (CAS: 930299-88-0) is a specialized heterocyclic building block primarily utilized in the synthesis of advanced pharmaceutical candidates, specifically kinase inhibitors (SYK, LRRK2) and thienopyrimidine-based antineoplastic agents. [1]

Unlike its carboxylated counterparts (e.g., Gewald products like methyl 3-amino-4-methylthiophene-2-carboxylate), this decarboxylated scaffold offers a unique steric and electronic profile due to the exposed C3 and C5 positions.[1] However, this structural advantage comes with a significant handling challenge: the free base is highly electron-rich and prone to rapid oxidative polymerization.[1] Consequently, the hydrochloride salt is the only viable storage form, and experimental protocols must account for in situ neutralization.[1]

Chemical Specifications

Property	Data
CAS (HCl Salt)	930299-88-0
CAS (Free Base)	14770-82-2
Formula	C ₅ H ₇ NS ^{[1][2][3]} · HCl
MW	149.64 g/mol
Appearance	Off-white to beige hygroscopic powder
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar organics
Stability	High Risk: Free base decomposes in air/light. Store salt at 2-8°C under Argon.

Critical Handling Protocols: The "In Situ" Imperative

As a Senior Application Scientist, I cannot overstate this rule: Never isolate the free base of 4-methylthiophen-2-amine for storage. The electron-donating amino group activates the thiophene ring towards electrophilic attack by atmospheric oxygen, leading to tar formation within minutes.^[1]

Protocol A: Safe Neutralization & Immediate Coupling

Use this workflow for acylation, sulfocylation, or urea formation.^[1]

- Dissolution: Suspend 1.0 eq of 4-Methylthiophen-2-amine HCl in anhydrous solvent (DCM or DMF depending on downstream solubility).
- Base Addition: Cool to 0°C. Add 2.2 eq of DIPEA (N,N-Diisopropylethylamine) or TEA dropwise.
 - Note: The solution may darken slightly; this is normal but indicates the clock has started.
- Electrophile Introduction: Immediately add the electrophile (e.g., acid chloride, isocyanate) to the cold solution.

- Reaction: Allow to warm to RT only after the electrophile is fully added to trap the amine.

Key Applications in Drug Discovery[4] Kinase Inhibitor Scaffolds (SYK & LRRK2)

The 4-methylthiophen-2-amine moiety is a bioisostere for aniline in Type I and Type II kinase inhibitors.[1] It is frequently employed to modulate the solubility and metabolic stability of the "hinge-binding" region of the drug molecule.

- Mechanism: The thiophene sulfur can engage in non-classical hydrogen bonding or hydrophobic interactions within the ATP binding pocket.
- Target Classes: Spleen Tyrosine Kinase (SYK) and Leucine-rich repeat kinase 2 (LRRK2).[1]

Thienopyrimidine Synthesis

Reacting 4-methylthiophen-2-amine with nitriles or formamide derivatives yields thienopyrimidines, a privileged scaffold in oncology (e.g., PI3K inhibitors).[1]

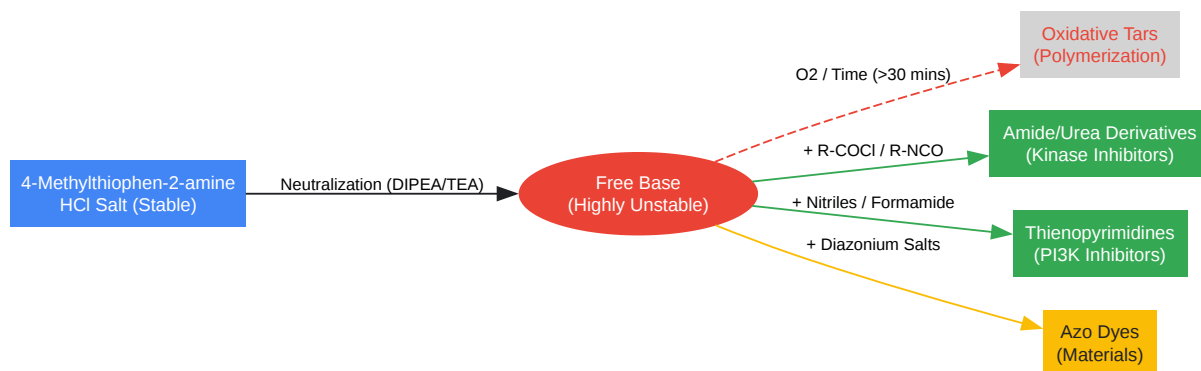
- Pathway: The C3 position is nucleophilic. Reaction with an electrophilic nitrile (under acidic conditions) or a Vilsmeier reagent allows for cyclization fused to the C2-C3 bond.

Bioactive Hybrid Synthesis

The scaffold is used to create triazole-thiophene hybrids, which exhibit antifungal and antimicrobial properties.[1]

Visualizing the Synthetic Landscape

The following diagram maps the reactivity profile of 4-Methylthiophen-2-amine HCl, highlighting the divergence between stable salt storage and reactive pathways.



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Figure 1: Reactivity and stability map.[1] Note the critical branching point at the Free Base stage.

Detailed Experimental Protocol

Synthesis of N-(4-methylthiophen-2-yl)benzamide A self-validating test reaction to confirm reagent quality.

Reagents

- 4-Methylthiophen-2-amine HCl (1.0 eq, 149.6 mg, 1 mmol)[1]
- Benzoyl chloride (1.05 eq, 122 μ L)[1]
- Triethylamine (2.2 eq, 306 μ L)[1]
- Dichloromethane (DCM), anhydrous (5 mL)[1]

Methodology

- Setup: Flame-dry a 25 mL round-bottom flask and purge with Argon.
- Suspension: Add the amine HCl salt and DCM. The salt will not fully dissolve.

- Activation: Add Triethylamine dropwise at 0°C. The mixture will become homogenous or slightly cloudy; a color change to pale yellow is expected.
- Coupling: Within 5 minutes, add Benzoyl chloride dropwise.
- Monitoring: Stir at 0°C for 30 mins, then warm to RT. Monitor by TLC (Hexane/EtOAc 3:1). The starting material spot (baseline) should disappear.
- Workup: Quench with sat. NaHCO₃. Extract with DCM (3x). Wash organics with 1M HCl (to remove unreacted amine/TEA) and Brine. Dry over Na₂SO₄.
- Validation: ¹H NMR should show the amide proton (~10-11 ppm) and the distinct thiophene doublets (shifted downfield due to the amide EWG effect).

References

- Safety & Data Sheet: Combi-Blocks. (2023). Safety Data Sheet: **4-Methylthiophen-2-amine hydrochloride**. Retrieved from [1]
- Kinase Inhibitor Synthesis: Patent WO 2014/060113 A1. Heterocyclic compounds as kinase inhibitors. (2014). Application of 4-methylthiophen-2-amine in SYK/LRRK2 inhibitor synthesis.[1] Retrieved from
- Thienopyrimidine Scaffolds: Abdel-Megid, M., et al. (2016).[1] Chemistry of Thienopyrimidines and Their Biological Applications. Journal of Pharmaceutical and Applied Chemistry.
- Aminothiophene Stability: Sabnis, R. W. (2022). Green methodologies for the synthesis of 2-aminothiophene. PMC PubMed Central. Retrieved from

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Sources

- [1. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Buy 5-\(4,5-Dimethyl-4h-1,2,4-triazol-3-yl\)-4-methylthiophen-2-amine \[smolecule.com\]](https://smolecule.com)
- To cite this document: BenchChem. [4-Methylthiophen-2-amine Hydrochloride: Technical Profile & Application Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1439982/docs#4-methylthiophen-2-amine-hydrochloride-technical-profile-application-guide-1\]](https://www.benchchem.com/product/b1439982/docs#4-methylthiophen-2-amine-hydrochloride-technical-profile-application-guide-1)

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